Technical Guide: Synthesis and Characterization of (S)-(-)-Carbidopa-d3[1]

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Compound of Interest

Compound Name:	*(s)-(-)-Carbidopa-d3*
CAS No.:	*1276732-89-8*
Cat. No.:	*B602597*

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Introduction & Strategic Analysis

Target Molecule: **(S)-(-)-Carbidopa-d3** (Ring-d3) Chemical Name: (S)-2-hydrazinyl-3-(3,4-dihydroxyphenyl-2,5,6-d3)-2-methylpropanoic acid Primary Application: Stable Isotope Dilution Mass Spectrometry (SID-MS) for DMPK studies.[1]

Why the Oxaziridine Route?

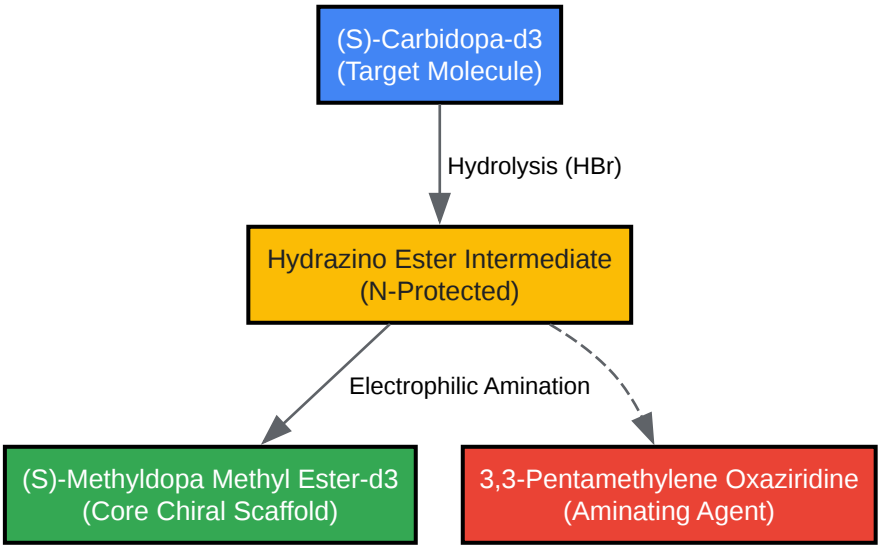
Traditional Carbidopa synthesis often involves a Strecker reaction on a ketone followed by chiral resolution, which typically results in a maximum 50% yield of the desired enantiomer.[1] For deuterated standards, where the starting material (Deuterated Methyldopa) is high-value, preserving stereochemistry is critical.[1]

The Oxaziridine Route (adapted from the Merck process) utilizes 3,3-pentamethylene oxaziridine to electrophilically aminate the anion of L-Methyldopa methyl ester.[1] This process proceeds with retention of configuration, ensuring high enantiomeric excess (ee > 99%) and high chemical yield.[1]

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Retrosynthetic Analysis

The synthesis is disconnected into two phases: the formation of the hydrazine moiety and the protection/activation of the deuterated precursor.[1]



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Figure 1: Retrosynthetic logic prioritizing stereoretention via electrophilic amination.[1]

Experimental Protocol

Phase 1: Preparation of the Substrate

Starting Material: L-

-Methyldopa-d3 (Ring-d3) [Commercial or synthesized via deuterated vanillin].[1]

Step 1.1: Esterification The carboxylic acid must be protected to prevent side reactions and increase solubility in the organic phase for the amination step.[1]

- Reagents: L-

  -Methyldopa-d3, Thionyl Chloride (

  ), Methanol (

).[1]

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- Protocol:
  - Suspend L-

    -Methyldopa-d3 (1.0 eq) in anhydrous MeOH (10 V).
  - Cool to 0°C. Dropwise add

    (1.2 eq) under

    atmosphere.
  - Reflux for 6–8 hours. Monitor by TLC/HPLC for disappearance of acid.
  - Concentrate in vacuo to yield L-

    -Methyldopa methyl ester-d3 hydrochloride.
  - Critical Checkpoint: Ensure moisture is excluded; residual water hydrolyzes the ester back to the acid.[1]

Phase 2: Electrophilic Amination (The Key Step)

This step installs the hydrazine nitrogen.[1] The use of a phase-transfer catalyst or specific biphasic conditions is often required to stabilize the intermediate anion.[1]

- Reagents: L-

  -Methyldopa methyl ester-d3 (from Step 1.1), 3,3-Pentamethylene oxaziridine, Potassium Carbonate (

  ), Toluene/Water.[1]
- Protocol:
  - Free Base Formation: Dissolve the ester hydrochloride in water.[1] Neutralize with

    and extract the free amine into Toluene.[1]
  - Amination: Heat the Toluene solution to 80–85°C.

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- Add 3,3-Pentamethylene oxaziridine (1.1 eq) slowly over 30 minutes.
- Mechanism: The oxaziridine acts as a "positive nitrogen" source.[1] The amine attacks the oxaziridine nitrogen, transferring the group.[1]
- Stir at temperature for 2 hours. The solution typically turns yellow/orange.[1]
- Isolation: Cool to room temperature. The intermediate (a Schiff base-protected hydrazine) may crystallize or require concentration.[1]
- Purification: Recrystallize from Isopropanol if necessary to remove cyclohexanone byproduct.

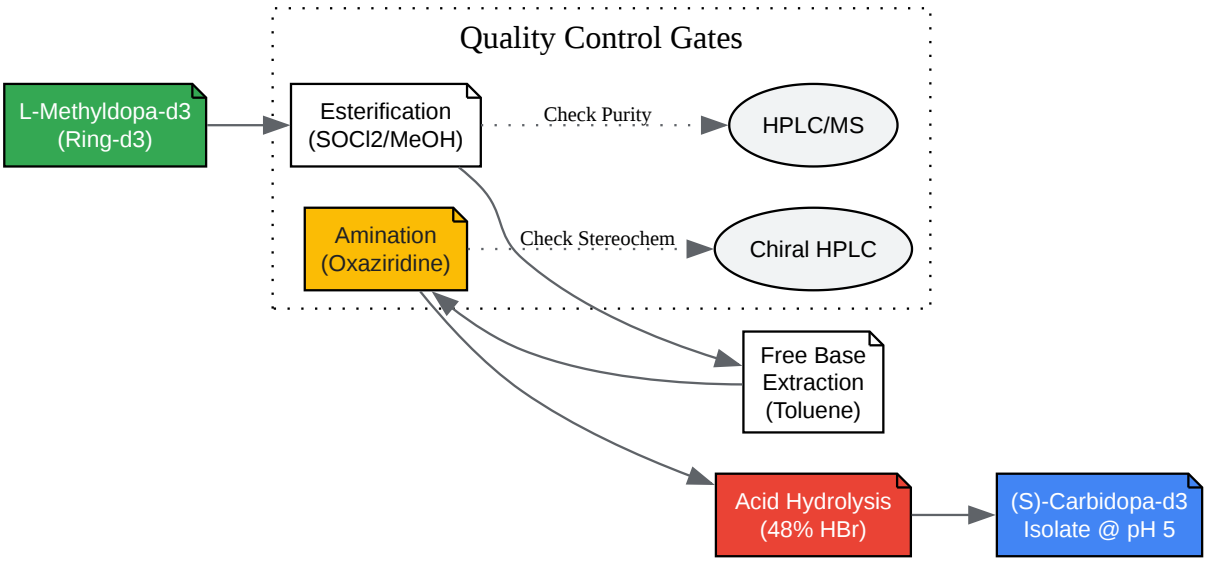
Phase 3: Hydrolysis to (S)-Carbidopa-d3

The final step removes the ester and the cyclohexylidene protecting group (remnant of the oxaziridine).[1]

- Reagents: 48% Hydrobromic Acid (HBr), Water.[1]
- Protocol:
  - Dissolve the intermediate in 48% HBr (5 V).
  - Heat to 100°C for 2 hours. This harsh condition cleaves both the methyl ester and the hydrazone linkage.[1]
  - Workup: Cool to 0°C. Neutralize carefully with concentrated Ammonium Hydroxide (
) to pH 5.0 (the isoelectric point).
  - Crystallization: (S)-Carbidopa-d3 will precipitate as a white to off-white solid.[1]
  - Filter, wash with cold water and cold ethanol.[1]
  - Drying: Dry under high vacuum at 40°C.

Workflow Visualization

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Figure 2: Step-by-step synthetic workflow with integrated QC gates.

Characterization & Validation

Trustworthiness in stable isotope standards relies on confirming isotopic enrichment and position.[1]

Analytical Specifications Table

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Test	Method	Acceptance Criteria
Appearance	Visual	White to off-white powder
Identity	H-NMR (400 MHz,)	Matches reference; absence of aromatic protons at d-positions.[1]
Isotopic Enrichment	HR-MS (ESI+)	98% d3; < 0.5% d0
Chiral Purity	Chiral HPLC	99% (S)-enantiomer
Chemical Purity	HPLC (UV 280 nm)	98.0%
Water Content	Karl Fischer	6.5% – 8.5% (Monohydrate)

Spectral Analysis Insights

- H-NMR (Deuterium Confirmation):
  - Standard Carbidopa: Shows aromatic signals at 6.5 – 6.8 ppm (3 protons).[1]
  - Carbidopa-d3: The aromatic region will be silent (or show very small residual peaks < 2% integration).[1] The aliphatic signals (methylene at ~2.8 ppm and methyl at ~1.4 ppm) remain unchanged.[1]
- Mass Spectrometry:
  - M+H (d0): m/z 227.1
  - M+H (d3): m/z 230.1[1]
  - Look for the +3 Da shift.[1][2] Ensure no scrambling occurred during the acid hydrolysis step (aromatic deuteriums are generally stable in HBr, unlike labile exchangeable

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protons).[1]

Stability & Storage

- Condition: Store at -20°C.
- Hygroscopicity: Carbidopa is often isolated as a monohydrate.[1] Protect from excess moisture to prevent caking, but do not over-dry to anhydrous if the hydrate is the specified form for weighing.[1]
- Light Sensitivity: Protect from light; catechols are prone to oxidation (browning) over time.[1]

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